

Introduction: The Strategic Value of a Versatile Building Block

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Compound of Interest

Compound Name: *Methyl 5-chloro-2-cyclopropoxybenzoate*

Cat. No.: *B8708234*

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In the landscape of pharmaceutical development, success often hinges on the rational design of molecules that possess optimal potency, selectivity, and pharmacokinetic properties. **Methyl 5-chloro-2-cyclopropoxybenzoate** emerges as a valuable scaffold in this pursuit. Its structure is a deliberate convergence of three critical pharmacophoric elements:

- **A Chlorinated Phenyl Ring:** The chloro-substituent significantly modulates the electronic properties of the aromatic ring and enhances lipophilicity, which can improve membrane permeability. Halogen bonding is also an increasingly recognized interaction that can enhance binding affinity to biological targets. The inclusion of chlorine is a well-established strategy in medicinal chemistry, with over 250 FDA-approved chloro-containing drugs on the market.^{[1][2]}
- **A Cyclopropyl Moiety:** The cyclopropyl group is a "bioisostere" for other functionalities, often introduced to increase metabolic stability by blocking sites of oxidation. Its rigid, three-dimensional nature can enforce a specific conformation, leading to higher receptor affinity and selectivity.
- **A Methyl Ester:** This functional group provides a reactive handle for straightforward chemical modification, typically through hydrolysis to the corresponding carboxylic acid followed by amide bond formation, a cornerstone reaction in the synthesis of many active pharmaceutical ingredients (APIs).

This guide aims to equip researchers with the foundational knowledge to effectively synthesize, characterize, and utilize this potent intermediate in their discovery programs.

Core Physicochemical Properties

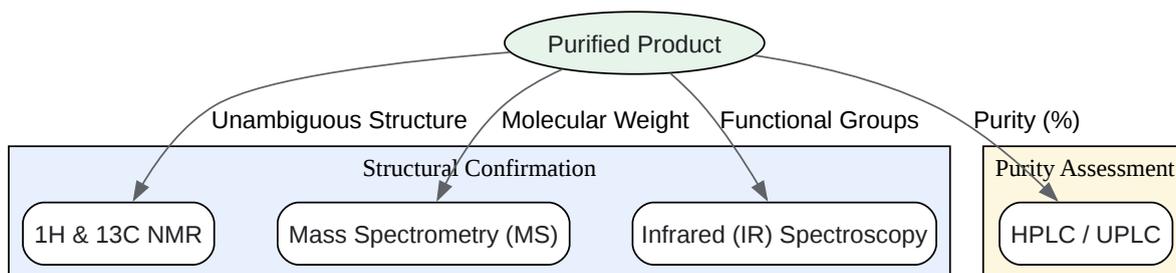
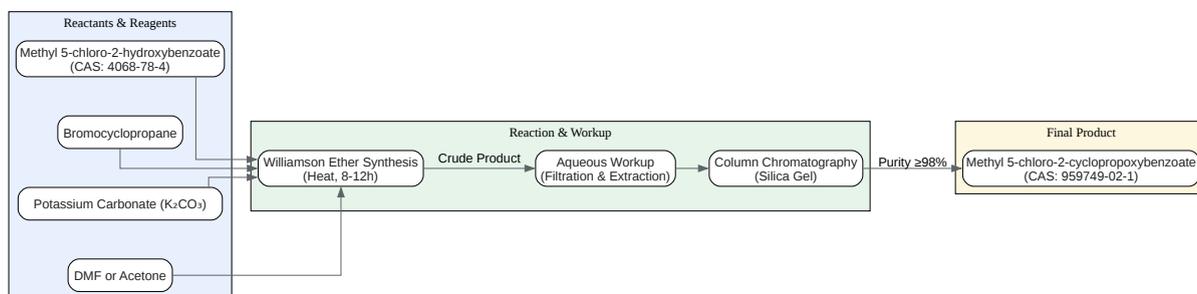
A precise understanding of a compound's physical and chemical properties is the bedrock of its application. The key specifications for **Methyl 5-chloro-2-cyclopropoxybenzoate** are summarized below.

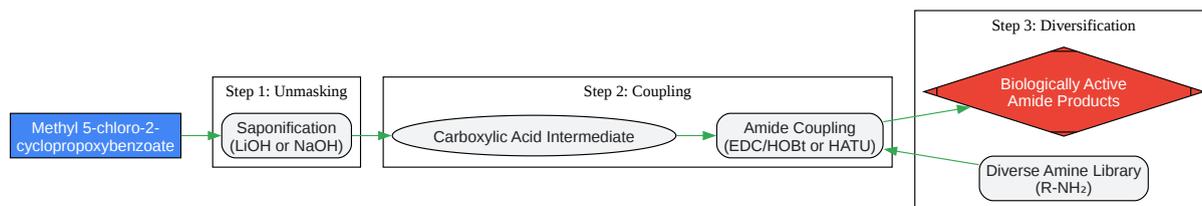
Property	Value	Reference
CAS Number	959749-02-1	[3]
Molecular Formula	C ₁₁ H ₁₁ ClO ₃	[3]
Molecular Weight	226.66 g/mol	[3]
Canonical SMILES	O=C(OC)C1=CC(Cl)=CC=C1O C2CC2	[3]
Appearance	Typically an off-white to pale yellow solid or oil	General Knowledge
Purity	≥98% (commonly available)	[4]
Solubility	Soluble in common organic solvents (e.g., DCM, EtOAc, DMSO)	General Knowledge

Synthesis Protocol and Mechanistic Rationale

The most direct and reliable route to **Methyl 5-chloro-2-cyclopropoxybenzoate** is via a Williamson ether synthesis, starting from the commercially available Methyl 5-chloro-2-hydroxybenzoate (also known as methyl 5-chlorosalicylate).

Experimental Workflow: Synthesis





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Sources

- [1. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. 959749-02-1|Methyl 5-chloro-2-cyclopropoxybenzoate|BLD Pharm \[bldpharm.com\]](#)
- [4. chemscene.com \[chemscene.com\]](#)
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